

Technical Guide: NMR Characterization of 4-Cyanophenyl MIDA Boronate

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Compound of Interest

Compound Name: 4-(1,3,6,2-Dioxazaborocan-2-yl)benzonitrile

CAS No.: 1280078-62-7

Cat. No.: B1448129

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Executive Summary & Structural Context

4-(1,3,6,2-Dioxazaborocan-2-yl)benzonitrile, commonly known as 4-cyanophenyl MIDA boronate, represents a critical class of reagents in iterative cross-coupling synthesis (the Burke methodology). Unlike unstable free boronic acids, this amphoteric molecule features a boron atom protected by an N-methyliminodiacetic acid (MIDA) ligand.

The B-N dative bond locks the hybridization of the boron atom from

to

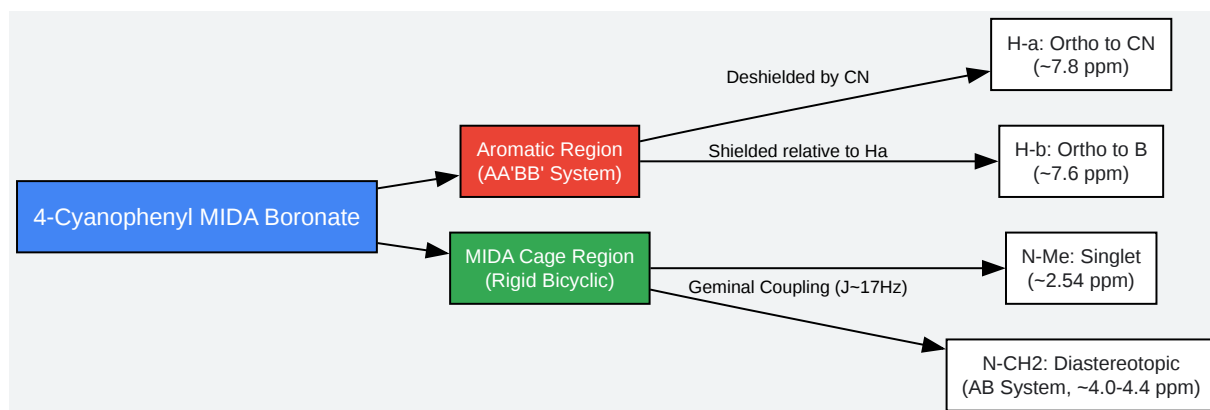
, rendering the complex stable to air, moisture, and chromatography. However, this rigid bicyclic cage imparts unique magnetic anisotropy to the molecule, resulting in a distinct

¹H NMR signature that serves as a primary quality attribute (PQA) during synthesis.

This guide details the spectral acquisition, signal assignment, and troubleshooting protocols necessary to validate the identity and purity of this building block.

Chemical Structure & Assignment Map

The molecule consists of two distinct magnetic environments: the aromatic signal region (influenced by the cyano electron-withdrawing group) and the aliphatic MIDA cage region (influenced by the rigid B-N coordination).



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Figure 1: Structural assignment map highlighting the two distinct magnetic domains of the MIDA boronate.

Experimental Protocol

Sample Preparation

The choice of solvent is critical due to the polarity of the MIDA cage. Chloroform-d () often yields poor solubility and broad peaks.

- Recommended Solvent: DMSO- or Acetonitrile- .
- Concentration: 10–15 mg of solid in 0.6 mL of solvent.

- Vessel: Standard 5 mm NMR tube (high-throughput quality or better).

Acquisition Parameters

To resolve the geminal coupling of the MIDA methylene protons, standard high-resolution parameters are required.

- Frequency: 400 MHz or higher recommended.
- Pulse Sequence: Standard 1D proton (e.g., zg30 on Bruker).
- Relaxation Delay (D1):
1.0 second (ensure integration accuracy of the N-Me singlet).
- Scans (NS): 16–32 scans are typically sufficient.
- Temperature: 298 K (25°C).

Spectral Analysis & Interpretation

The spectrum is characterized by a clean separation between the aromatic signals and the aliphatic cage signals.

Quantitative Data Summary (DMSO-)

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment	Structural Context
7.80 – 7.85	Doublet (d)	2H		Ar-H (ortho to CN)	Deshielded by electron-withdrawing Cyano group.
7.60 – 7.65	Doublet (d)	2H		Ar-H (ortho to B)[1]	AA'BB' system characteristic of para-substitution.
4.36	Doublet (d)	2H		N-CH -CO (H)	Diastereotopic methylene proton (facing "away").
4.11	Doublet (d)	2H		N-CH -CO (H)	Diastereotopic methylene proton (facing "toward").
2.54	Singlet (s)	3H	-	N-CH	Diagnostic singlet for intact MIDA cage.

Detailed Mechanistic Insight

The MIDA "Fingerprint": The most distinct feature of MIDA boronates in NMR is the splitting of the methylene protons (

). In a free acyclic amine, these protons would likely appear as a singlet due to free rotation. However, the MIDA ligand forms a rigid bicyclic cage around the boron atom.

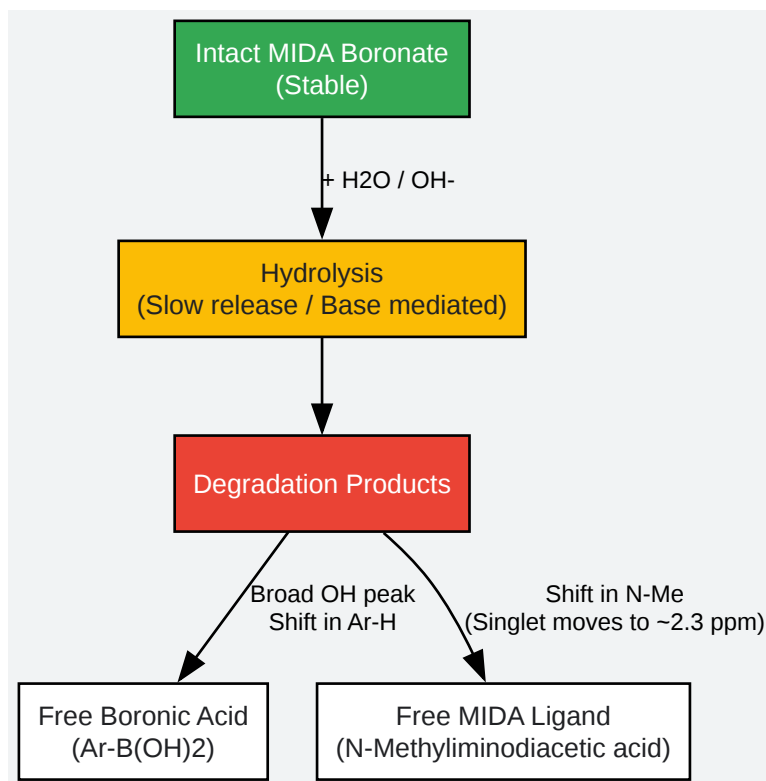
- Consequence: The two protons on each acetate arm are diastereotopic (magnetically non-equivalent). They couple to each other with a large geminal coupling constant (Hz), appearing as a pair of doublets (an AX or AB system) around 4.0–4.5 ppm.
- Validation: If these peaks collapse into a broad singlet, it may indicate cage opening or rapid fluxional behavior, often caused by the presence of water or strong base.

Aromatic Region: The 4-cyanophenyl moiety exhibits a classic AA'BB' splitting pattern, often appearing as two clean doublets. The protons ortho to the cyano group are more deshielded (downfield, ~7.8 ppm) than those ortho to the boronate (upfield, ~7.6 ppm).

Troubleshooting & Quality Control

MIDA boronates are designed for stability, but hydrolysis can occur under specific conditions (high pH or prolonged exposure to aqueous media).

Hydrolysis Pathway Monitoring



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Figure 2: Degradation pathway. The appearance of free MIDA ligand peaks is the primary indicator of shelf-life failure.

Diagnostic Signals for Impurities

- Free MIDA Ligand: If the cage hydrolyzes, the N-Me singlet shifts upfield (typically towards ~2.3–2.4 ppm in DMSO) and the methylene protons may simplify or shift significantly.
- Residual Boronic Acid: Look for broad singlets (hydroxyls) around 8.0–9.0 ppm, which disappear upon shake.
- Solvent Residuals:
 - DMSO: Quintet at 2.50 ppm (overlaps with N-Me signal; careful integration required).
 - Water: Broad singlet at 3.33 ppm in DMSO.

References

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